

A Technical Guide to the Biological Activity and Cytotoxicity of Glyceryl Caprylate-Caprate

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Compound of Interest

Compound Name: Glyceryl caprylate-caprate

Cat. No.: B1139957

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Abstract: This document provides a comprehensive technical overview of **Glyceryl Caprylate-Caprate**, a multifunctional ingredient widely used in the cosmetic and personal care industries. It details the compound's primary biological activities, including its role as an antimicrobial agent, a skin-conditioning emollient, and a formulation stabilizer. The guide explores the proposed mechanisms of action for these functions. Furthermore, it consolidates available data on the cytotoxicity and safety profile of **Glyceryl Caprylate-Caprate**, drawing from safety assessments and toxicological studies. Detailed protocols for key experimental assays relevant to evaluating its bioactivity and cytotoxicity are provided for research and development professionals.

Introduction

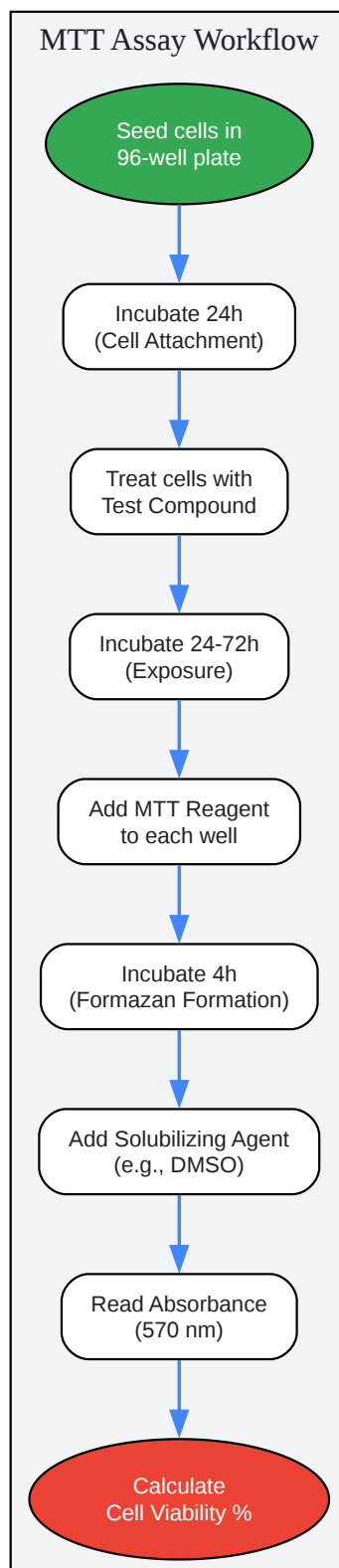
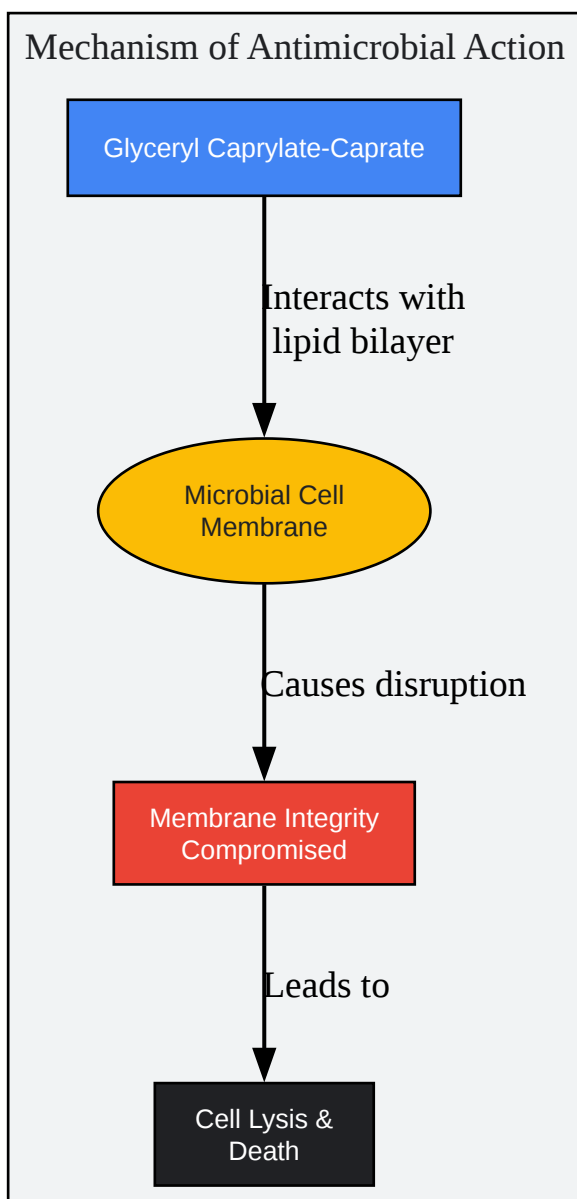
Glyceryl Caprylate/Caprate is a mixed ester composed of glycerin and a combination of caprylic (C8) and capric (C10) fatty acids. These medium-chain fatty acids are typically derived from vegetable sources such as coconut or palm kernel oil, making it a popular ingredient in natural and organic formulations.^[1] It is a clear or slightly yellowish, low-viscosity liquid that serves several functions in cosmetic products, acting as an emollient, emulsifier, and preservative.^[2] Its versatility and favorable safety profile have led to its widespread use in creams, lotions, serums, and hair care products.^{[2][3]}

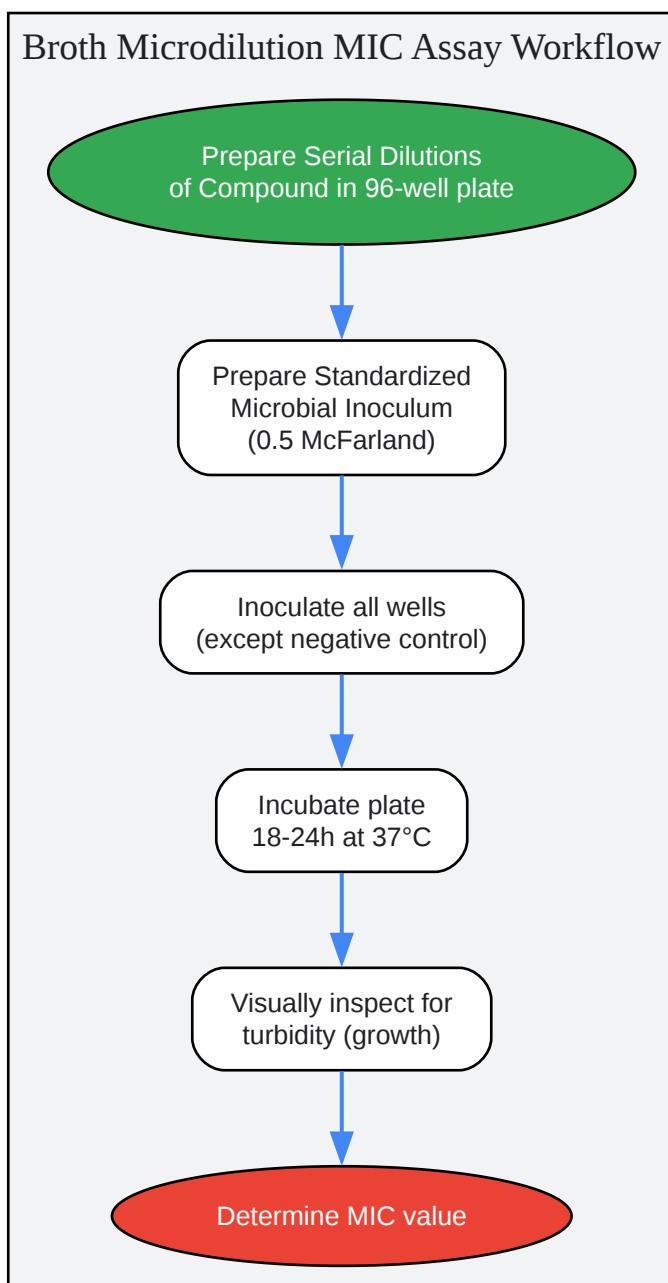
Biological Activities

Antimicrobial Activity

A primary biological function of **Glyceryl Caprylate-Caprates** is its broad-spectrum antimicrobial activity. It is particularly effective against gram-positive bacteria and yeasts.^[4] This property allows it to function as a natural preservative booster, enhancing the stability of cosmetic formulations and reducing the need for traditional preservatives.^{[5][6]} Studies have shown its efficacy against common microbes such as *Staphylococcus aureus* and *Malassezia* species.^[7]
^[8]

The proposed mechanism of action is the disruption of microbial cell membranes.^[6] Due to its amphiphilic structure, the molecule integrates into the lipid bilayer of the microbial cell membrane, compromising its integrity. This leads to increased permeability, leakage of essential intracellular components, and ultimately, cell death.





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